

Essential Safety and Operational Guide for Handling 2-Bromo-5-chloropyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-chloropyrimidine

Cat. No.: B039030

[Get Quote](#)

This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals working with **2-Bromo-5-chloropyrimidine**. Adherence to these procedures is critical for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Safety Data

2-Bromo-5-chloropyrimidine is a chemical compound that requires careful handling due to its potential health hazards. Based on available safety data sheets, the primary hazards include:

- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[1][2][3]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[1][2][3]
- Specific target organ toxicity — single exposure (Category 3): May cause respiratory irritation.[2][3][4]
- Lachrymator: The substance is a lachrymator, meaning it can cause tearing.[1]

Quantitative Data Summary

| Property | Value |
|-----------------------|---|
| Molecular Formula | C ₄ H ₂ BrClN ₂ ^[1] |
| Molecular Weight | 193.43 g/mol ^[1] |
| Appearance | Solid, powder ^[2] |
| Melting Point | 73 - 79 °C ^[4] |
| GHS Hazard Statements | H315, H319, H335 |

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **2-Bromo-5-chloropyrimidine**. The following table summarizes the required equipment and best practices. ^[5]

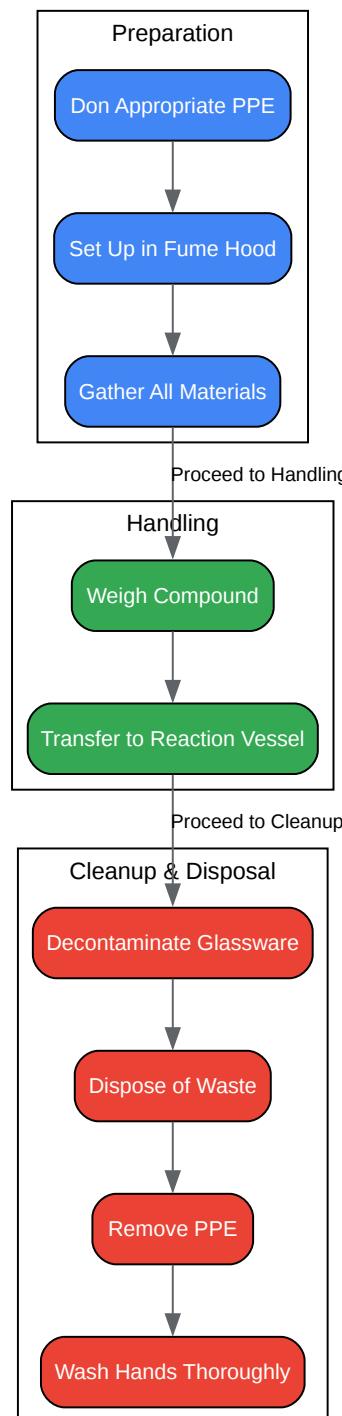
| Body Part | Personal Protective Equipment (PPE) | Specifications & Best Practices |
|-------------|---|---|
| Eyes/Face | Safety Goggles & Face Shield | Wear tightly fitting safety goggles with side-shields. ^[3] A face shield should be worn for procedures with a high risk of splashing. |
| Skin | Chemical-Resistant Gloves & Laboratory Coat | Handle with chemical-impermeable gloves (e.g., nitrile) and inspect them before use. A lab coat, long pants, and closed-toe shoes are required. ^[6] |
| Respiratory | Fume Hood or Respirator | Always handle in a well-ventilated area, preferably within a chemical fume hood. ^{[3][6]} If dust is generated, a NIOSH-approved respirator may be necessary. ^[7] |

Experimental Protocols: Handling and Disposal

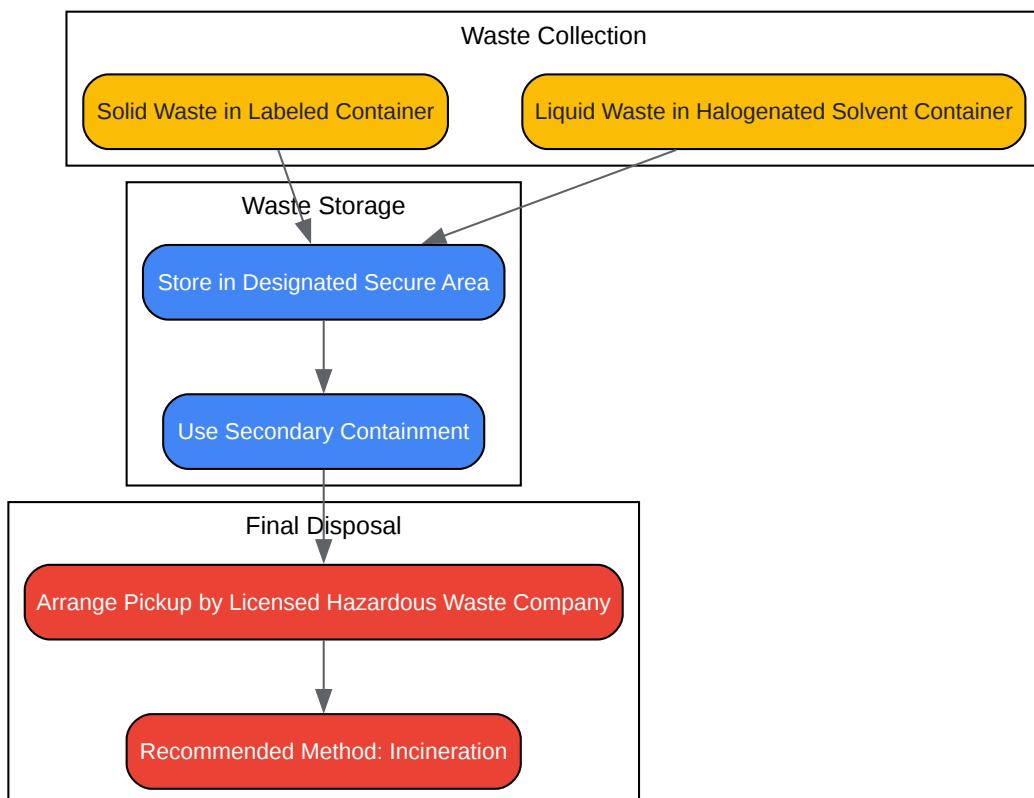
Safe Handling Workflow

The following diagram outlines the standard operating procedure for the safe handling of **2-Bromo-5-chloropyrimidine**.

Safe Handling Workflow for 2-Bromo-5-chloropyrimidine



Disposal Workflow for 2-Bromo-5-chloropyrimidine

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. 5-Bromo-2-chloropyrimidine - Safety Data Sheet [chemicalbook.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 2-Bromo-5-chloropyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b039030#personal-protective-equipment-for-handling-2-bromo-5-chloropyrimidine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com